

Application of Acid Yellow 172 in Environmental Water Tracing

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Compound of Interest

Compound Name: C.I. Acid yellow 172

Cat. No.: B098299

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Application Note and Protocols

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Specific photophysical and ecotoxicological data for Acid Yellow 172 are not readily available in the public domain. The following application notes and protocols are based on generalized procedures for fluorescent dye tracing and should be adapted and validated experimentally for Acid Yellow 172. It is highly recommended to determine the excitation and emission maxima of Acid Yellow 172 before its use as a tracer.

Introduction

Fluorescent dyes are instrumental in hydrological studies for tracing water flow paths, determining travel times, and understanding solute transport in both surface and groundwater systems. An ideal tracer dye is highly detectable at low concentrations, water-soluble, stable in the environment of interest, exhibits low sorption to sediments and organic matter, and has minimal environmental impact.

Acid Yellow 172 (C.I. 18969) is a water-soluble, yellow acid dye.^[1] While primarily used in the textile industry, its potential as a fluorescent water tracer warrants investigation. This document provides a generalized framework for its application in environmental water tracing, with the understanding that key parameters need to be empirically determined.

Physicochemical and Toxicological Properties

A summary of the known properties of Acid Yellow 172 is presented below. It is crucial to note the significant data gaps, particularly concerning its fluorescence characteristics and specific ecotoxicity values.

Table 1: Physicochemical Properties of Acid Yellow 172

Property	Value	Reference/Comment
C.I. Name	Acid Yellow 172	[1]
C.I. Number	18969	[1]
CAS Number	15792-51-5	[1]
Molecular Formula	$C_{22}H_{16}Cl_2N_5NaO_6S_2$	[1]
Molecular Weight	604.42 g/mol	[1]
Appearance	Yellow solid	[1]
Water Solubility	Expected to be soluble as a sodium salt of a sulfonic acid. Quantitative data not available.	
Fluorescence Excitation Max.	To be determined (TBD)	Critical for instrument setup.
Fluorescence Emission Max.	To be determined (TBD)	Critical for instrument setup.
Quantum Yield	To be determined (TBD)	
pH Sensitivity	To be determined (TBD)	
Photostability	To be determined (TBD)	

Table 2: Ecotoxicological Profile of Acid Yellow 172

Endpoint	Species	Value	Reference/Comment
Acute Fish Toxicity (96-hour LC50)	TBD	TBD	A Safety Data Sheet for a product containing Acid Yellow 172 states it is "Very toxic to aquatic life with long lasting effects," but does not provide specific LC50 values. [2]
Acute Daphnia Toxicity (48-hour EC50)	TBD	TBD	[2]
Algal Toxicity (72-hour EC50)	TBD	TBD	[2]
Biodegradability	TBD	Azo dyes are generally considered to have low biodegradability.	
Bioaccumulation Potential	TBD		

Experimental Protocols

The following are generalized protocols for a fluorescent dye tracing study. These must be adapted for Acid Yellow 172 based on its empirically determined properties.

Protocol 1: Determination of Fluorescence Spectra

Objective: To determine the optimal excitation and emission wavelengths of Acid Yellow 172 for fluorometric analysis.

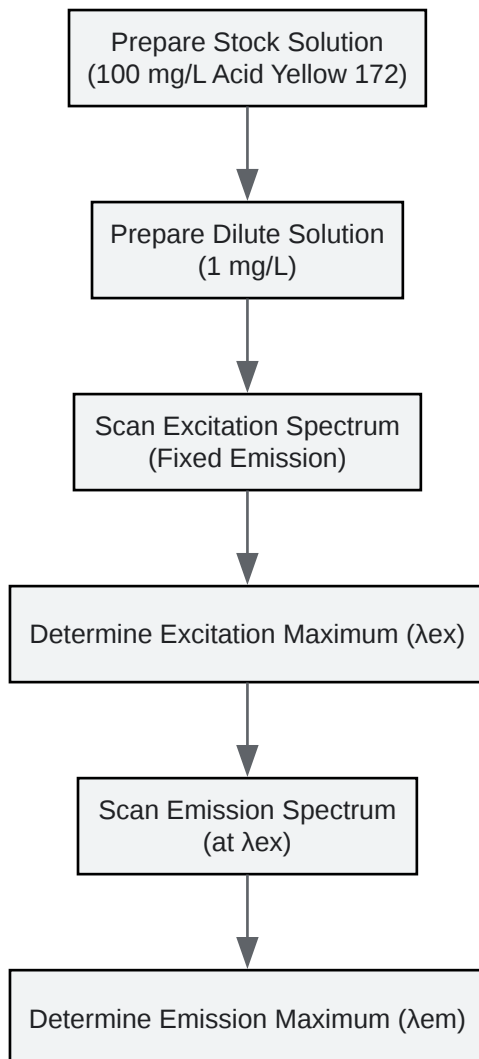
Materials:

- Acid Yellow 172
- Deionized water
- Spectrofluorometer
- Quartz cuvettes

Procedure:

- Prepare a stock solution of Acid Yellow 172 in deionized water (e.g., 100 mg/L).
- Prepare a dilute solution (e.g., 1 mg/L) from the stock solution.
- Excitation Spectrum:
 - Set the spectrofluorometer to scan a range of excitation wavelengths (e.g., 300-500 nm).
 - Set a fixed emission wavelength, initially estimated to be slightly longer than the expected excitation (e.g., 520 nm).
 - Scan the excitation range and identify the wavelength of maximum fluorescence intensity. This is the excitation maximum (λ_{ex}).
- Emission Spectrum:
 - Set the excitation wavelength to the determined λ_{ex} .
 - Scan a range of emission wavelengths (e.g., $\lambda_{ex} + 20$ nm to 700 nm).
 - Identify the wavelength of maximum fluorescence intensity. This is the emission maximum (λ_{em}).

Workflow for Determining Fluorescence Spectra



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Diagram of the workflow for determining the fluorescence spectra of a dye.

Protocol 2: Qualitative Water Tracing

Objective: To establish a hydrological connection between a point of injection and one or more downstream monitoring locations.

Materials:

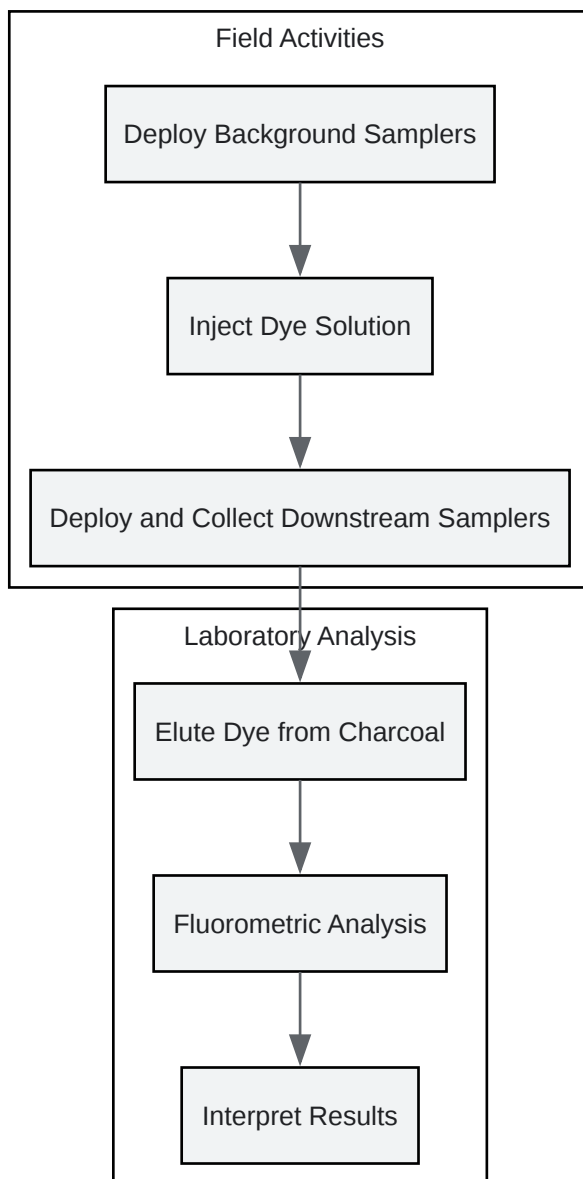
- Acid Yellow 172 solution
- Activated charcoal packets (samplers)

- Eluent solution (e.g., a basic alcohol solution)
- Sample containers
- Fluorometer

Procedure:

- **Background Sampling:** Before dye injection, place activated charcoal samplers at all monitoring locations for at least 24 hours to establish background fluorescence levels.
- **Dye Injection:**
 - Calculate the required mass of dye based on the estimated flow rate and travel time.
 - Dissolve the dye in a known volume of water from the source.
 - Inject the dye solution at the designated point as a slug.
- **Downstream Sampling:**
 - Deploy fresh activated charcoal samplers at all monitoring locations.
 - Collect the samplers at predetermined intervals (e.g., daily or weekly).
- **Sample Analysis:**
 - In the laboratory, elute the adsorbed dye from the charcoal using the eluent solution.
 - Analyze the eluent for the presence of Acid Yellow 172 using a fluorometer set to the predetermined λ_{ex} and λ_{em} .
 - A significant increase in fluorescence above the background level indicates a positive trace.

Workflow for Qualitative Water Tracing



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Workflow for a qualitative water tracing experiment.

Protocol 3: Quantitative Water Tracing

Objective: To determine the concentration of the dye over time at a monitoring point to calculate travel time, velocity, and dispersion.

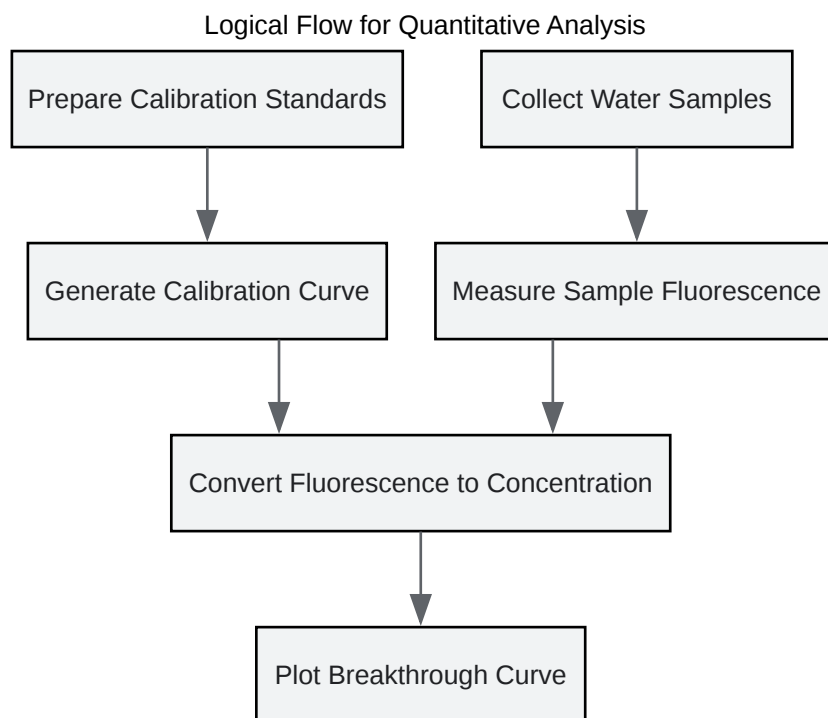
Materials:

- Acid Yellow 172 solution
- Automatic water sampler or grab sample bottles
- Fluorometer
- Calibration standards

Procedure:

- Fluorometer Calibration:
 - Prepare a series of standard solutions of Acid Yellow 172 of known concentrations.
 - Measure the fluorescence of each standard and create a calibration curve (fluorescence vs. concentration).
- Background Monitoring: Collect water samples from the monitoring location before dye injection to determine background fluorescence.
- Dye Injection: Inject a known mass of Acid Yellow 172 at the injection point.
- Sampling:
 - At the downstream monitoring location, collect water samples at frequent, regular intervals. The sampling frequency should be high enough to capture the shape of the breakthrough curve.
- Sample Analysis:
 - Allow samples to reach thermal equilibrium with the fluorometer.
 - Measure the fluorescence of each water sample.
- Data Analysis:
 - Subtract the background fluorescence from the sample readings.
 - Use the calibration curve to convert fluorescence readings to dye concentrations.

- Plot the concentration versus time to generate a breakthrough curve. From this curve, key transport parameters can be calculated.



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Logical flow for the quantitative analysis of tracer dye concentration.

Safety and Environmental Considerations

- Handling:** Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat when handling the dye powder and solutions.
- Environmental Impact:** A safety data sheet for a product containing Acid Yellow 172 indicates that it is "very toxic to aquatic life with long lasting effects."^[2] It is imperative to use the minimum amount of dye necessary for detection to minimize environmental impact.
- Disposal:** Dispose of unused dye and concentrated solutions in accordance with local, state, and federal regulations for chemical waste.

Conclusion

Acid Yellow 172 presents potential as a fluorescent tracer for environmental water studies, but a thorough characterization of its photophysical and ecotoxicological properties is essential prior to its use. The protocols outlined here provide a general methodology for conducting water tracing studies. Researchers must perform preliminary laboratory work to determine the specific instrumental parameters for Acid Yellow 172 and conduct a risk assessment based on its environmental toxicity before any field application.

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References

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- 2. adama.com [adama.com]
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